

# understanding the melting and freezing behavior of butyl stearate

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## Compound of Interest

Compound Name: Butyl Stearate

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An In-Depth Technical Guide to the Melting and Freezing Behavior of **Butyl Stearate**

## Introduction

**Butyl stearate** (also known as butyl octadecanoate) is a fatty acid ester synthesized from the reaction of stearic acid and butanol.[1][2] It is a colorless to pale yellow, oily liquid or waxy solid that is recognized for its low viscosity, high stability, and hydrophobic properties.[1][2] These characteristics make it a valuable component in a wide range of applications, including as an emollient in cosmetics, a plasticizer in nail varnishes, a lubricant, and a flavoring agent.[3]

In recent years, **butyl stearate** has garnered significant attention as a promising organic phase change material (PCM) for thermal energy storage (TES) applications. PCMs are substances that absorb and release large amounts of thermal energy—known as latent heat—at a nearly constant temperature during their phase transition (i.e., melting and freezing). The thermal properties of **butyl stearate**, particularly its phase change temperature of around 20°C, make it highly suitable for maintaining thermal comfort in buildings and for cooling applications. This guide provides a detailed examination of the melting and freezing characteristics of **butyl stearate**, summarizing key thermal data, outlining experimental protocols, and visualizing the analytical workflow.

## Physical and Thermal Properties

The melting and freezing points of **butyl stearate** are critical parameters for its application as a PCM. However, the reported values in the literature show some variation, which can be

attributed to the purity of the sample and the experimental method used for determination. A summary of its key physical and thermal properties is presented below.

Property	Value	Source(s)
Molecular Formula	C22H44O2	
Molecular Weight	340.6 g/mol	
Appearance	Colorless to pale yellow liquid or waxy solid	
Melting Point	17-22°C	
	17-21°C	
	27°C	
	18-23°C	
	~19°C (solidification point)	
Freezing Point	17°C	
Boiling Point	343°C	
Density	0.854 g/cm <sup>3</sup> @ 25°C	
	0.861 g/mL @ 20°C	
Solubility	Insoluble in water; soluble in ethanol; very soluble in acetone.	

## Thermal Analysis by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a primary technique used to investigate the thermophysical properties of PCMs like **butyl stearate**. This method precisely measures the heat flow to or from a sample as a function of temperature or time, allowing for the determination of melting and freezing temperatures, as well as the latent heat of fusion (melting) and crystallization (freezing).

Studies utilizing DSC have provided detailed insights into the suitability of **butyl stearate** for thermal energy storage. The results consistently show a distinct and significant energy exchange during its phase transition.

Thermal Property	Value	Source(s)
Peak Melting Temperature	18.64°C	
Latent Heat of Melting	120.59 J/g	
Peak Freezing Temperature	13.28°C	
Latent Heat of Freezing	120.70 J/g	

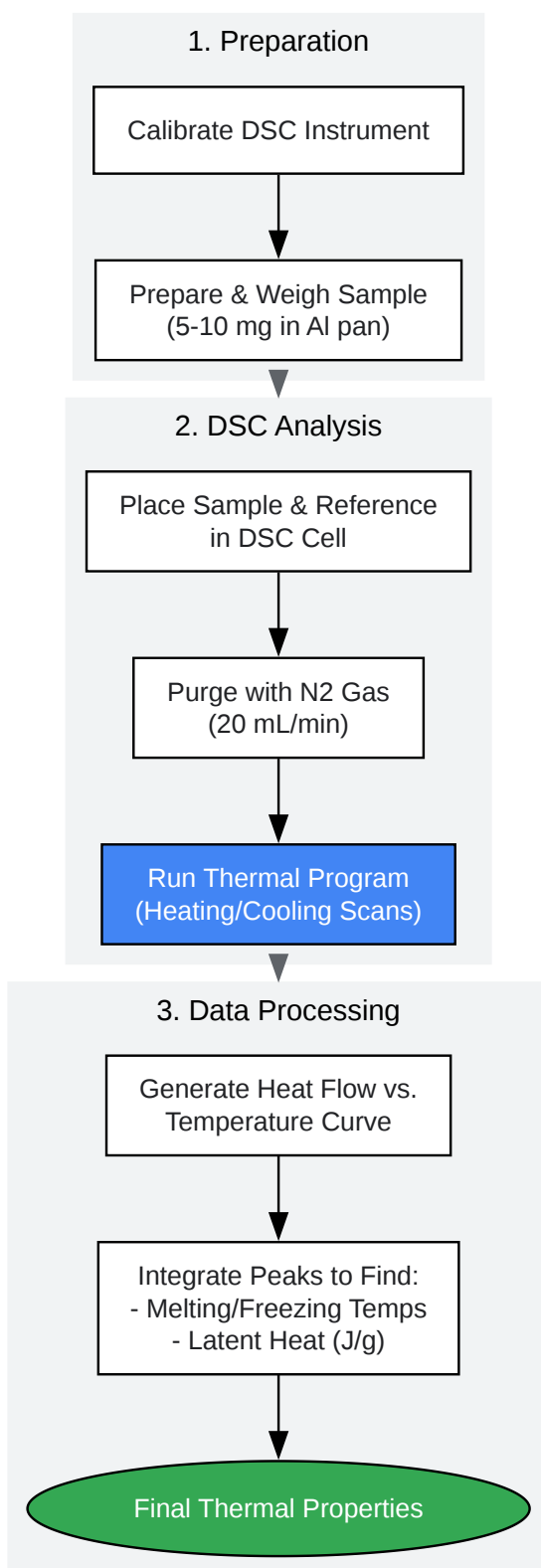
The high latent heat values confirm that **butyl stearate** can store and release substantial amounts of thermal energy during its phase change, making it an effective material for passive climate control in buildings and other thermal management systems.

## Experimental Protocol: Differential Scanning Calorimetry (DSC)

The following protocol describes a typical DSC analysis for characterizing the thermal properties of **butyl stearate**, based on methodologies reported in the literature.

- Instrument Calibration: Before analysis, the DSC instrument (e.g., Perkin Elmer TGA 4000) is calibrated for temperature and heat flow using standard reference materials.
- Sample Preparation: A small, precisely weighed sample of **butyl stearate** (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- Experimental Conditions:
  - An empty, sealed aluminum pan is used as a reference.
  - The sample and reference pans are placed in the DSC cell.
  - The cell is purged with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20 mL/min) to create a stable and non-reactive atmosphere.

- Thermal Program:
  - The sample is subjected to a controlled heating and cooling cycle.
  - Heating Scan: The temperature is increased at a constant rate (e.g., 10°C/min) from a starting temperature below the expected melting point (e.g., 5°C) to a temperature above it (e.g., 35°C). This scan records the endothermic melting peak.
  - Cooling Scan: The sample is then cooled at the same constant rate back to the starting temperature. This scan records the exothermic freezing (crystallization) peak.
- Data Analysis: The resulting DSC curve plots heat flow against temperature. The peak temperatures of the endothermic and exothermic events correspond to the melting and freezing points, respectively. The area under each peak is integrated to calculate the latent heat of melting and freezing.
- Repeatability: The experiment is typically repeated multiple times (e.g., three runs) to ensure the repeatability and accuracy of the results.



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Workflow for DSC analysis of *butyl stearate*.

## Thermal Stability and Cycling Behavior

For a PCM to be viable in real-world applications, it must exhibit high thermal stability, meaning its thermophysical properties should remain consistent over a large number of melting and freezing cycles. **Butyl stearate** has been subjected to accelerated thermal cycling tests to evaluate its long-term performance.

One study subjected **butyl stearate** to 1000 repeated heating and cooling cycles. The results demonstrated excellent thermal stability, with minimal degradation of its thermal properties. The changes in melting point, freezing point, and latent heats after 1000 cycles were found to be very small and within acceptable ranges. This indicates that **butyl stearate** is a reliable PCM for long-term thermal energy storage applications.

Property	After 0 Cycles	After 1000 Cycles	% Change
Melting Temperature	18.64°C	18.21°C	-2.3%
Freezing Temperature	13.28°C	13.88°C	+4.5%
Latent Heat of Melting	120.59 J/g	119.17 J/g	-1.18%
Latent Heat of Freezing	120.70 J/g	119.04 J/g	-1.37%

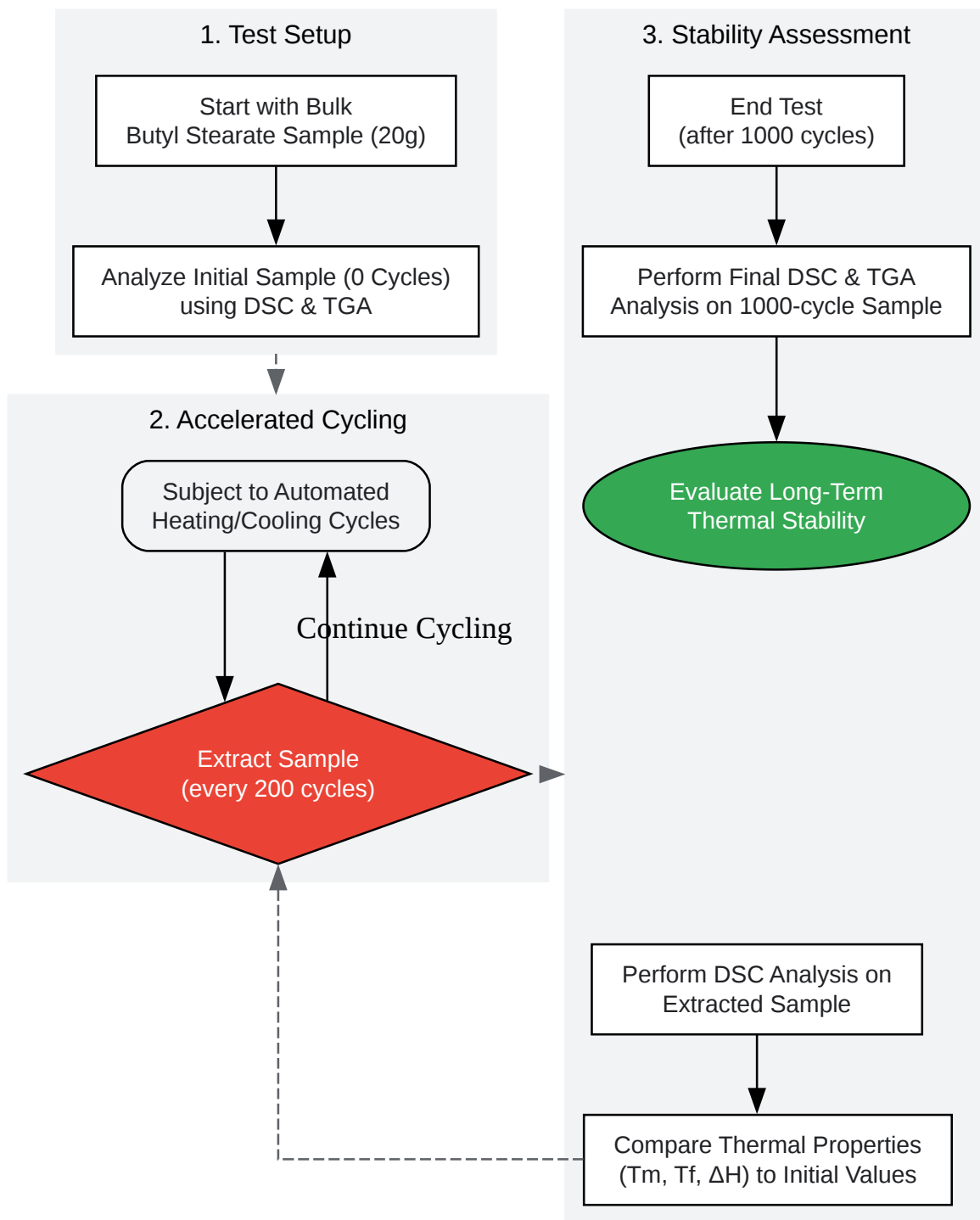
Data sourced from Chinnasamy & Appukuttan (2020).

## Experimental Protocol: Accelerated Thermal Cycling Test

The following protocol is based on the methodology used to assess the long-term stability of **butyl stearate**.

- **Sample Preparation:** A bulk sample of **butyl stearate** (e.g., 20 g) is placed in a sealed glass container.
- **Automated Cycling:** The container is placed in an automated thermal cycler, which subjects the sample to repeated heating and cooling cycles across its phase change temperature range.

- **Periodic Sampling:** At set intervals (e.g., after every 200 cycles), a small aliquot of the sample (e.g., 2 g) is extracted from the container for analysis.
- **DSC Analysis:** The extracted sample is analyzed using the Differential Scanning Calorimetry (DSC) protocol described previously to determine its melting point, freezing point, and latent heats.
- **Chemical and Thermal Stability Analysis:** In addition to DSC, techniques like Thermogravimetric Analysis (TGA) can be performed on the initial and final samples (e.g., after 1000 cycles) to assess thermal decomposition temperatures and confirm that no significant degradation has occurred. TGA results showed that the decomposition temperature of **butyl stearate** only changed by 2°C (from 238°C to 240°C) after 1000 cycles, confirming its high thermal stability.
- **Data Comparison:** The thermal properties measured at each interval are compared to the initial values (0 cycles) to quantify any changes and evaluate the material's long-term reliability.



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*Workflow for accelerated thermal cycling test.*



## Conclusion

**Butyl stearate** exhibits highly favorable characteristics for use as a phase change material in thermal energy storage systems. Its melting and freezing behavior, centered around a comfortable ambient temperature, combined with a high latent heat storage capacity, makes it an effective medium for passive temperature regulation. Crucially, detailed experimental analysis through DSC and accelerated thermal cycling has confirmed its excellent thermal stability, with minimal degradation in performance over extensive use. This reliability, along with its status as a bio-based material, positions **butyl stearate** as a sustainable and promising candidate for advancing energy efficiency in buildings and other cooling applications.

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Address: 3281 E Guasti Rd

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